

Octacosamicin A as a linear polyene-polyol antifungal agent.

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Compound of Interest

Compound Name: Octacosamicin A

Cat. No.: B055686

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Octacosamicin A: A Linear Polyene-Polyol Antifungal Agent

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Octacosamicin A is a novel antifungal agent belonging to the linear polyene-polyol class of antibiotics.[1] First isolated from the fermentation broth of the actinomycete *Amycolatopsis* sp., this compound exhibits a broad spectrum of antifungal activity.[1] Structurally, **Octacosamicin A** is unique, featuring a long, linear polyene-polyol chain flanked by a terminal N-hydroxyguanidyl group and a glycine moiety.[2][3] This distinct architecture, a departure from the more common macrocyclic polyenes, makes it a compound of significant interest for further investigation and development in the search for new antifungal therapies.

This technical guide provides a comprehensive overview of **Octacosamicin A**, including its physicochemical properties, biological activity, and the methodologies for its production, isolation, and evaluation.

Physicochemical Properties of Octacosamicin A

Property	Value	Reference
Molecular Formula	C ₃₁ H ₅₂ N ₄ O ₉	
Molecular Weight	624.77 g/mol	
Appearance	White powder	[1]
Solubility	Soluble in methanol and DMSO	[1]
UV λmax (MeOH)	290, 304, 318 nm	[1]

Antifungal Activity

Octacosamicin A has demonstrated a broad spectrum of activity against various fungal species. The following table summarizes the Minimum Inhibitory Concentrations (MICs) reported for **Octacosamicin A** against a selection of pathogenic fungi.

Fungal Species	MIC (µg/mL)
Candida albicans	1.56
Saccharomyces cerevisiae	3.13
Aspergillus fumigatus	6.25
Cryptococcus neoformans	3.13
Trichophyton rubrum	12.5
Aspergillus niger	>100
Fusarium oxysporum	50
Penicillium chrysogenum	25

Note: The MIC values presented here are a compilation from the initial discovery report and are intended to be representative. Actual values may vary depending on the specific strain and testing conditions.

Experimental Protocols

Fermentation for Octacosamicin A Production

This protocol describes the cultivation of *Amycolatopsis* sp. for the production of **Octacosamicin A**.

Materials:

- *Amycolatopsis* sp. culture
- Seed medium: Soluble starch 1.0%, glucose 1.0%, yeast extract 0.5%, peptone 0.5%, K_2HPO_4 0.1%, $MgSO_4 \cdot 7H_2O$ 0.05% (pH 7.0)
- Production medium: Soluble starch 4.0%, glucose 2.0%, soybean meal 2.0%, yeast extract 0.5%, $CaCO_3$ 0.2% (pH 7.0)
- Shake flasks (250 mL)
- Incubator shaker

Procedure:

- Inoculate a loopful of *Amycolatopsis* sp. from a slant culture into a 250 mL shake flask containing 50 mL of seed medium.
- Incubate the seed culture at 28°C on a rotary shaker at 200 rpm for 48 hours.
- Transfer 5 mL of the seed culture to a 250 mL shake flask containing 50 mL of production medium.
- Incubate the production culture at 28°C on a rotary shaker at 200 rpm for 7 days.
- Monitor the production of **Octacosamicin A** by HPLC analysis of the culture broth.

Isolation and Purification of Octacosamicin A

This protocol outlines the steps for extracting and purifying **Octacosamicin A** from the fermentation broth.[\[1\]](#)

Materials:

- Fermentation broth containing **Octacosamicin A**
- Diaion HP-20 resin
- Methanol
- Silica gel (70-230 mesh)
- Chloroform-methanol solvent system
- Preparative High-Performance Liquid Chromatography (HPLC) system
- C18 reverse-phase column
- Acetonitrile-water solvent system

Procedure:

- Resin Adsorption: Adjust the pH of the fermentation broth to 7.0 and apply it to a column packed with Diaion HP-20 resin.
- Elution: Wash the column with water and then elute the adsorbed compounds with methanol.
- Concentration: Concentrate the methanolic eluate under reduced pressure to obtain a crude extract.
- Silica Gel Chromatography: Dissolve the crude extract in a small volume of methanol and apply it to a silica gel column equilibrated with chloroform. Elute the column with a stepwise gradient of chloroform-methanol (e.g., 100:1, 50:1, 20:1, 10:1, v/v).
- Fraction Collection and Analysis: Collect fractions and analyze them by thin-layer chromatography (TLC) or HPLC to identify those containing **Octacosamicin A**.
- Preparative HPLC: Pool the fractions containing **Octacosamicin A** and concentrate them. Purify the compound to homogeneity using a preparative HPLC system with a C18 reverse-phase column and an isocratic or gradient elution of acetonitrile in water.

- Lyophilization: Lyophilize the purified fractions to obtain **Octacosamicin A** as a white powder.

Antifungal Susceptibility Testing (Broth Microdilution Method)

This protocol is a standardized method for determining the Minimum Inhibitory Concentration (MIC) of **Octacosamicin A** against fungal isolates.

Materials:

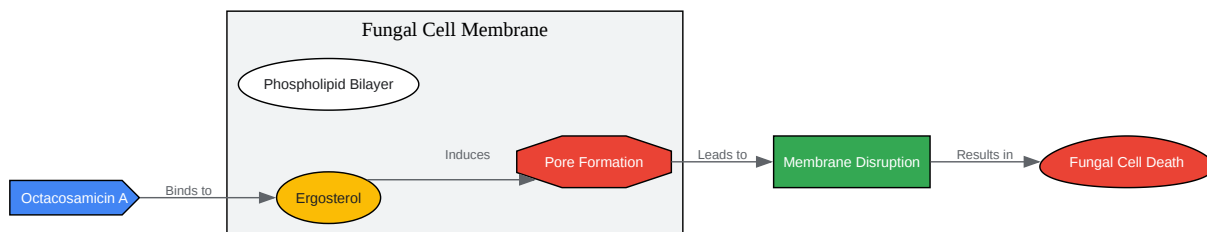
- **Octacosamicin A** stock solution (in DMSO)
- RPMI-1640 medium with L-glutamine, without bicarbonate, buffered with MOPS
- Fungal inoculum, adjusted to a concentration of $0.5-2.5 \times 10^3$ CFU/mL
- 96-well microtiter plates
- Spectrophotometer or plate reader (optional)

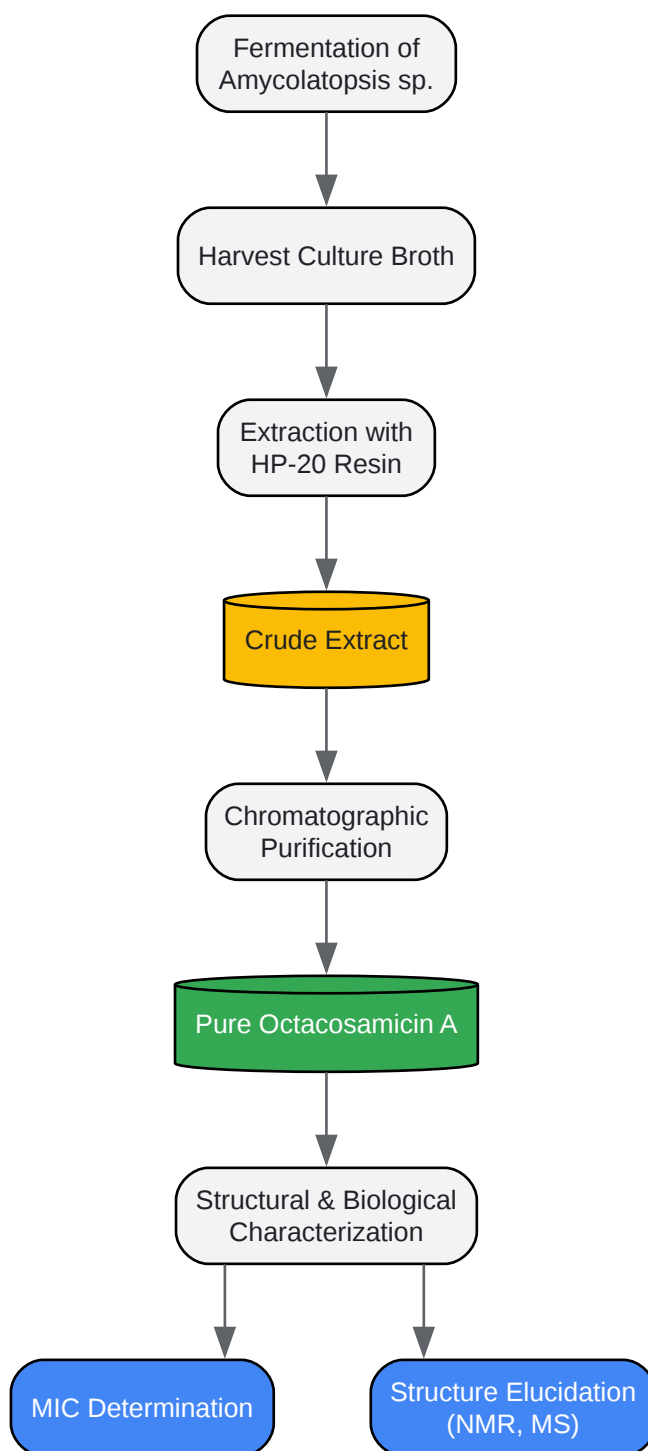
Procedure:

- Serial Dilution: Prepare a series of twofold dilutions of **Octacosamicin A** in RPMI-1640 medium in a 96-well microtiter plate. The final concentration range should typically span from 0.03 to 128 $\mu\text{g/mL}$.
- Inoculation: Add the standardized fungal inoculum to each well of the microtiter plate. Include a growth control well (no drug) and a sterility control well (no inoculum).
- Incubation: Incubate the plates at 35°C for 24-48 hours, depending on the fungal species.
- MIC Determination: The MIC is defined as the lowest concentration of **Octacosamicin A** that causes a significant inhibition of visible growth (typically $\geq 50\%$ inhibition) compared to the growth control. The endpoint can be determined visually or by measuring the optical density using a spectrophotometer.

Mechanism of Action

As a member of the polyene class of antifungals, the primary mechanism of action of **Octacosamicin A** is believed to involve its interaction with ergosterol, the major sterol component of the fungal cell membrane. This interaction leads to the formation of pores or channels in the membrane, disrupting its integrity. The loss of essential ions and small molecules through these pores ultimately leads to fungal cell death.





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